

Technical Monograph: 4-Butyl-2-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 4-Butyl-2-thiophenecarboxaldehyde

CAS No.: 163461-01-6

Cat. No.: B12696121

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CAS: 163461-01-6 | Formula: $C_9H_{12}OS$ | MW: 168.26 g/mol [\[1\]](#)[\[2\]](#)

Chemical Architecture & Significance

4-Butyl-2-thiophenecarboxaldehyde is a functionalized heteroaromatic intermediate. Unlike its isomer, 3-butyl-2-thiophenecarboxaldehyde, the 4-butyl variant positions the alkyl chain meta to the sulfur and para to the aldehyde functionality (in a 2,4-substitution pattern).

This structural distinction is critical in two fields:

- **Organic Electronics:** In the synthesis of polythiophenes (e.g., P3BT derivatives), the 4-butyl position reduces steric clash during polymerization compared to the 3-position, potentially influencing regioregularity and bandgap properties.
- **Medicinal Chemistry:** The butyl chain adds significant lipophilicity (LogP ~3.3), enhancing membrane permeability for drug candidates targeting kinases or inflammatory pathways where the thiophene ring acts as a bioisostere for benzene.

Physicochemical Profile

Property	Value / Description	Note
Appearance	Pale yellow to amber liquid	Darkens upon oxidation/light exposure.
Boiling Point	~110–115 °C @ 10 mmHg	Extrapolated from lower homologs.
Density	1.08 g/mL (approx)	
Solubility	DCM, THF, Toluene, Ethanol	Immiscible in water.
Stability	Air-sensitive (Aldehyde → Acid)	Store under N ₂ at 2–8°C.

Synthesis Strategies: The Regioselectivity Challenge

Synthesizing the 4-butyl isomer specifically requires overcoming the natural electronic directing effects of the thiophene ring.

Method A: The High-Purity Route (Suzuki Coupling)

Direct formylation of 3-butylthiophene typically yields the 3-butyl-2-aldehyde isomer due to electronic activation at C2. To guarantee the 4-butyl structure, a cross-coupling approach using a pre-functionalized scaffold is recommended.

Protocol:

- Precursor: 4-Bromo-2-thiophenecarboxaldehyde (commercially available or synthesized via selective bromination).
- Reagents: Butylboronic acid, Pd(dppf)Cl₂ (catalyst), K₂CO₃ (base).
- Solvent: Toluene/Water biphasic system.
- Conditions: Reflux (90–100°C) for 12–24 hours under Argon.

Why this works: The aldehyde position is fixed at C2, and the bromine at C4 is specifically replaced by the butyl group, eliminating isomer separation issues.

Method B: Vilsmeier-Haack Formylation (Industrial Scale)

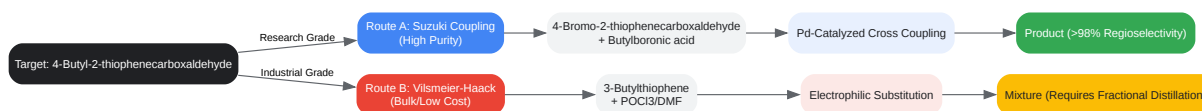
For bulk production where isomer separation (distillation) is feasible.

Reaction:

- Critical Process Parameter (CPP): The C2 position (adjacent to S) is more reactive. To favor the C5 position (which leads to the 4-butyl product), steric bulk is used, but yields of the 4-isomer are typically lower (minor product) without blocking groups.

Visualization: Synthesis Workflow

The following diagram illustrates the logical flow for selecting a synthesis route based on purity requirements.



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Figure 1: Decision matrix for synthesis routes. Route A is recommended for pharmaceutical applications to avoid isomeric impurities.

Reactivity & Derivatization

The C2-aldehyde is a "chemical handle" that allows the 4-butylthiophene core to be integrated into complex systems.

Knoevenagel Condensation (Optoelectronics)

Used to extend conjugation for organic solar cells or dyes.

- Reaction: Aldehyde + Active Methylene (e.g., Malononitrile) → Vinyl Thiophene.
- Conditions: Piperidine (cat.), Ethanol, Reflux.
- Outcome: Creates an electron-deficient vinyl group, pushing absorption into the red/NIR spectrum.

Reductive Amination (Pharma)

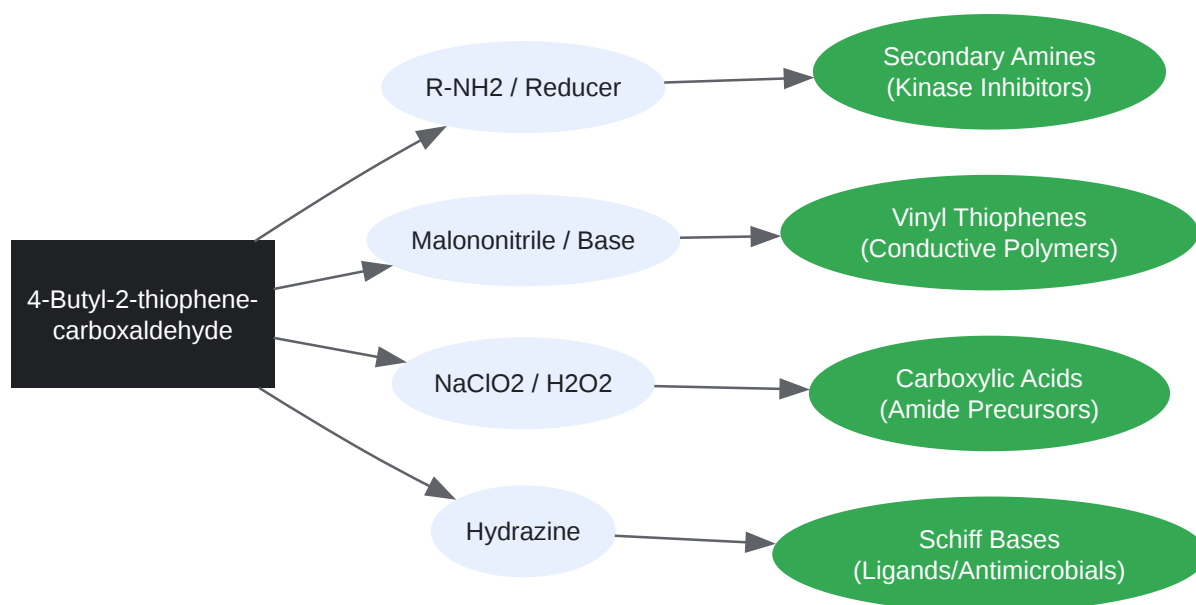
Used to attach amine-bearing pharmacophores.

- Reaction: Aldehyde + Primary Amine + $\text{NaBH}(\text{OAc})_3$.
- Mechanism: Formation of imine intermediate followed by selective reduction.
- Utility: Common in generating kinase inhibitor libraries.

Oxidation (Building Block)

- Product: 4-Butyl-2-thiophenecarboxylic acid.
- Reagent: NaClO_2 (Pinnick oxidation) or KMnO_4 .
- Utility: Precursor for amide coupling.

Visualization: Derivatization Tree



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Figure 2: Functional divergence. The aldehyde group enables access to four distinct classes of functional materials.

Experimental Protocol: Schiff Base Formation

A self-validating protocol for synthesizing antimicrobial ligands.

Objective: Condensation of **4-butyl-2-thiophenecarboxaldehyde** with 4-aminophenol.

- Preparation: Dissolve 1.0 eq of **4-butyl-2-thiophenecarboxaldehyde** in anhydrous Ethanol (0.5 M concentration).
- Addition: Add 1.0 eq of 4-aminophenol.
- Catalysis: Add 2–3 drops of Glacial Acetic Acid (catalyst).
- Reaction: Reflux at 80°C for 4–6 hours.
 - Validation Check: Monitor via TLC (Silica, 20% EtOAc/Hexane). Disappearance of the aldehyde spot ($R_f \sim 0.6$) and appearance of a fluorescent imine spot indicates completion.

- Isolation: Cool to 0°C. The Schiff base often precipitates. If not, remove solvent in vacuo and recrystallize from EtOH/Water.
- Characterization:
 - IR: Look for disappearance of C=O stretch (1660 cm⁻¹) and appearance of C=N stretch (1610–1630 cm⁻¹).
 - ¹H NMR: Azomethine proton (-CH=N-) typically appears as a singlet at 8.2–8.6 ppm.

Handling & Safety (HSE)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).[3]
- Odor: Like all thiophenes, it possesses a strong, sulfurous stench. All work must be performed in a fume hood.
- Storage: The aldehyde is prone to autoxidation to the carboxylic acid. Store under inert atmosphere (Argon/Nitrogen) at 4°C. If the liquid turns cloudy or develops white solids, it has oxidized; purification via vacuum distillation is required before use.

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